

An In-depth Technical Guide to Strontium Phosphide: Synthesis, Properties, and Handling

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Compound of Interest

Compound Name: *STRONTIUM PHOSPHIDE*

CAS No.: *12504-16-4*

Cat. No.: *B1143653*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Strontium phosphide, with the chemical formula Sr_3P_2 , is an inorganic compound that has garnered interest in various scientific and technical fields.^[1] It is recognized for its reactive nature and its utility as a reagent and in the fabrication of specialized chemical devices.^[1] This guide provides a comprehensive overview of **strontium phosphide**, focusing on its chemical identifiers, physical and chemical properties, synthesis protocols, and safety considerations to support researchers and professionals in its application.

Chemical Identifiers and Physical Properties

Strontium phosphide is a black crystalline solid.^[1] It is thermally stable at high temperatures but decomposes in the presence of water.^[1] Key identifiers and physical properties are summarized in the table below for quick reference.

Identifier/Property	Value	Reference(s)
Chemical Formula	Sr_3P_2	[1][2]
IUPAC Name	Tristrontium diphosphide	[1][2]
CAS Number	12504-16-4	[1][2][3]
PubChem CID	166710	[1][2]
EC Number	235-678-9	[1][4]
UN Number	2013	[1][5]
Molecular Weight	324.8 g/mol	[2]
Appearance	Black crystalline material	[1]
Density	2.68 g/cm ³	[1]
Solubility in Water	Decomposes	[1]
Crystal Structure	Cubic	[1]

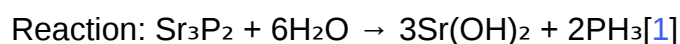
Note on CAS Numbers: While CAS number 12504-16-4 is the most consistently cited identifier for tristrontium diphosphide (Sr_3P_2), the number 12504-13-1 is also occasionally associated with "**strontium phosphide**".[2][5] However, 12504-13-1 is more accurately assigned to strontium monophosphide (SrP).[6] For the purposes of this guide, all information pertains to Sr_3P_2 under CAS number 12504-16-4.

Chemical Properties and Reactivity

Strontium phosphide is a highly reactive compound, particularly with water and acids. Its reactivity is a critical consideration for its handling and application.

Reaction with Water

Strontium phosphide reacts with water to produce strontium hydroxide and phosphine gas, which is toxic and can ignite spontaneously in air.[1][2]



Reaction with Acids

It readily reacts with acids to form the corresponding strontium salt and phosphine gas.[\[1\]](#)

Reaction: $\text{Sr}_3\text{P}_2 + 6\text{HCl} \rightarrow 3\text{SrCl}_2 + 2\text{PH}_3$ [\[1\]](#)

Synthesis of Strontium Phosphide

Two primary methods for the synthesis of **strontium phosphide** are documented, both requiring high temperatures and controlled environments due to the reactivity of the product.

Method 1: Reduction of Strontium Phosphate with Carbon

This method involves the high-temperature reduction of strontium phosphate with a carbon source, such as soot, in an arc furnace.[\[1\]](#)

Overall Reaction: $\text{Sr}_3(\text{PO}_4)_2 + 8\text{C} \rightarrow \text{Sr}_3\text{P}_2 + 8\text{CO}$ [\[1\]](#)

Experimental Protocol:

- **Precursor Preparation:** Stoichiometric amounts of strontium phosphate ($\text{Sr}_3(\text{PO}_4)_2$) and finely divided carbon (soot or lamp black) are thoroughly mixed.
- **Reaction:** The mixture is heated in an arc furnace. The high temperature facilitates the carbothermal reduction of the phosphate to the phosphide.
- **Product Isolation:** The resulting **strontium phosphide** is cooled under an inert atmosphere to prevent oxidation.

Method 2: Direct Reaction of Strontium and Phosphorus

Strontium phosphide can also be synthesized by the direct reaction of strontium metal with red phosphorus at elevated temperatures.[\[1\]](#)

Overall Reaction: $6\text{Sr} + \text{P}_4 \rightarrow 2\text{Sr}_3\text{P}_2$ [\[1\]](#)

Experimental Protocol:

- **Reactant Preparation:** Stoichiometric amounts of strontium metal and red phosphorus are loaded into a crucible (e.g., alumina or tantalum) within an inert atmosphere glovebox to prevent oxidation.
- **Reaction:** The crucible is sealed in a quartz ampoule under vacuum or an inert atmosphere (e.g., argon). The ampoule is then heated in a tube furnace to a high temperature (typically >600 °C). The reaction is highly exothermic.
- **Annealing and Cooling:** The product is typically annealed at a high temperature to ensure homogeneity and then slowly cooled to room temperature.
- **Product Handling:** The resulting **strontium phosphide** is handled exclusively under an inert atmosphere.

Characterization of Strontium Phosphide

The synthesized **strontium phosphide** should be characterized to confirm its phase purity and composition.

Technique	Purpose
X-ray Diffraction (XRD)	To identify the crystalline phase of the product and determine lattice parameters.
X-ray Photoelectron Spectroscopy (XPS)	To determine the elemental composition and oxidation states of strontium and phosphorus on the surface of the material.

Safety, Handling, and Storage

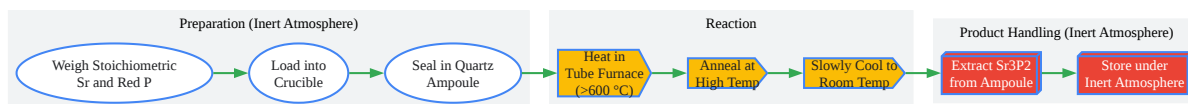
Due to its high reactivity, particularly with moisture, stringent safety protocols must be followed when working with **strontium phosphide**.

- **Handling:** All handling of **strontium phosphide** should be conducted in a controlled inert atmosphere, such as a glovebox filled with argon or nitrogen.^{[7][8]} Personal protective equipment (PPE), including flame-retardant lab coats, safety goggles, and appropriate gloves, is mandatory.^[9]

- Storage: **Strontium phosphide** should be stored in a tightly sealed container under an inert atmosphere in a cool, dry, and well-ventilated area, away from water, acids, and oxidizing agents.[9]
- Spill Management: In case of a spill, the area should be evacuated. The spilled material should be covered with a dry, non-combustible absorbent such as sand or soda ash. Water should never be used to clean up a **strontium phosphide** spill.[2]
- Fire Fighting: In the event of a fire involving **strontium phosphide**, water and foam are contraindicated.[2] Use a Class D fire extinguisher or dry chemical powder, sand, or soda ash.[2]

Visualizing Workflows

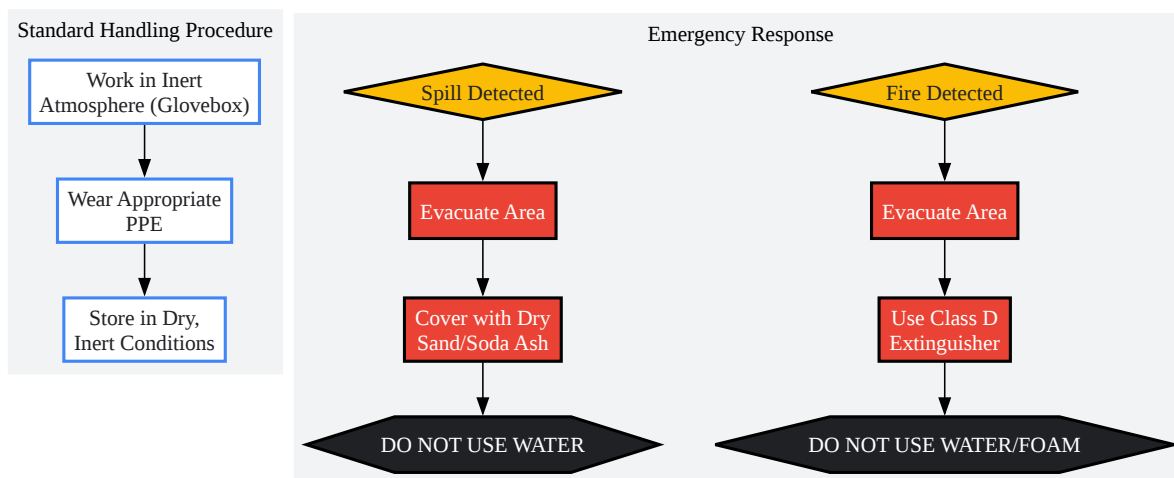
Synthesis of Strontium Phosphide (Direct Reaction Method)



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Caption: Workflow for the synthesis of **strontium phosphide** via direct reaction of elements.

Safe Handling and Emergency Response Logic



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Caption: Logical workflow for the safe handling of and emergency response to **strontium phosphide** incidents.

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